

α,α' -Dichloro-p-xylene: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 1-(Dichloromethyl)-4-methylbenzene

Cat. No.: B1594466

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Introduction: The Duality of a Benzylic Dihalide

α,α' -Dichloro-p-xylene, also known as 1,4-bis(chloromethyl)benzene, is a crystalline organic solid that holds a significant position in the landscape of materials science and synthetic chemistry.[1] Structurally, it is a derivative of p-xylene where each methyl group has been functionalized with a chlorine atom, creating two benzylic chloride moieties. This configuration imparts a dual reactivity: the stability of the aromatic core contrasted with the high reactivity of the benzylic positions. This duality makes it an exceptionally valuable monomer and intermediate. For researchers and drug development professionals, understanding the nuanced physical properties and chemical behaviors of this compound is paramount for its effective and safe utilization in complex synthetic pathways and the development of novel functional materials. This guide provides an in-depth examination of its core properties, reactivity, and handling, grounded in established scientific principles and experimental observations.

Section 1: Chemical Identity and Nomenclature

Correctly identifying a chemical entity is the foundation of scientific integrity. α,α' -Dichloro-p-xylene is known by several synonyms, which can be critical to recognize when surveying literature and commercial sources.

| Identifier | Value |
|-------------------|--|
| IUPAC Name | 1,4-bis(chloromethyl)benzene[2] |
| CAS Number | 623-25-6[1] |
| Molecular Formula | C ₈ H ₈ Cl ₂ [1] |
| Molecular Weight | 175.06 g/mol [1] |
| Synonyms | p-Xylylene dichloride, 1,4-Di(chloromethyl)benzene, p-Bis(chloromethyl)benzene[1][3] |
| InChI Key | ZZHIDJWUJRKHGX-UHFFFAOYSA-N |
| EC Number | 210-782-7[1] |

Section 2: Physicochemical Properties

The physical state and solubility of α,α' -dichloro-p-xylene dictate its handling, storage, and reaction conditions. It is a white to light yellow crystalline solid under standard conditions.[1][3] Its relatively high melting point compared to its parent hydrocarbon, p-xylene, is a direct consequence of increased intermolecular forces (dipole-dipole interactions and London dispersion forces) due to the presence of the polar C-Cl bonds and a more symmetrical structure allowing for efficient crystal packing.

| Property | Value | Source(s) |
|------------------------------|--|-----------|
| Appearance | White to light yellow crystalline solid | [1][3] |
| Melting Point | 98-101 °C | [4] |
| Boiling Point | 254 °C | [4] |
| Density | 1.42 g/cm ³ | [1] |
| Flash Point | 254 °C | [1] |
| Water Solubility | Undergoes hydrolysis | [1][3] |
| Solubility in other solvents | Soluble in methanol (50 mg/mL), toluene, acetone, and dichloromethane. | [1][5] |
| Storage Temperature | 2-8°C, under inert gas, protected from moisture | [1] |

The most critical aspect of its solubility profile is its reactivity with water. As a benzylic halide, it is susceptible to hydrolysis, a reaction that is significantly faster than for simple alkyl halides due to the resonance stabilization of the intermediate benzylic carbocation. This necessitates storage in a dry, inert atmosphere to maintain its chemical integrity.

Section 3: Spectroscopic Profile

The structural identity of α,α' -dichloro-*p*-xylene is unequivocally confirmed by a combination of spectroscopic techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is characteristically simple due to the molecule's symmetry. It displays two main signals: a singlet corresponding to the four aromatic protons on the benzene ring and another singlet for the four protons of the two chloromethyl (-CH₂Cl) groups.[6] The benzylic protons are deshielded by the adjacent chlorine atom and the aromatic ring, typically appearing around 4.6 ppm, while the aromatic protons appear in the typical 7.3-7.4 ppm region.

- ^{13}C NMR: The carbon NMR spectrum also reflects the molecular symmetry, showing signals for the aromatic carbons and a distinct signal for the benzylic carbons of the $-\text{CH}_2\text{Cl}$ groups.[1]
- Infrared (IR) Spectroscopy: The IR spectrum provides key information about the functional groups present.[7] Characteristic absorption bands include those for C-H stretching of the aromatic ring, C=C stretching within the ring, and, most importantly, the C-Cl stretching of the chloromethyl groups. The out-of-plane C-H bending bands can confirm the 1,4-disubstitution pattern of the benzene ring.
- Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound.[2] The mass spectrum will show a characteristic isotopic pattern for a molecule containing two chlorine atoms (approximately a 9:6:1 ratio for the M, M+2, and M+4 peaks), providing definitive evidence of its elemental composition. The fragmentation pattern is typically dominated by the loss of a chlorine atom and the formation of a stable benzylic cation.[2]

Note: Representative spectra are available for review in public databases such as PubChem and ChemicalBook for detailed analysis and verification.[2][6][7]

Section 4: Chemical Reactivity and Synthetic Applications

The reactivity of α,α' -dichloro-p-xylene is centered on the two benzylic chloride groups. These groups are excellent leaving groups, making the compound a versatile precursor for a variety of substitution and elimination reactions.

Key Reactions

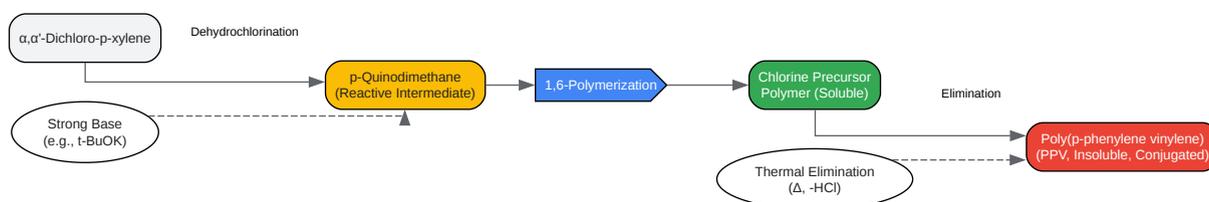
- Hydrolysis: In the presence of water or other nucleophiles, α,α' -dichloro-p-xylene readily undergoes nucleophilic substitution to form α,α' -dihydroxy-p-xylene, which can be further oxidized to terephthalaldehyde.[8] This reactivity underscores the need for anhydrous conditions during storage and handling.
- Oxidation: Treatment with oxidizing agents like dilute nitric acid can convert the chloromethyl groups into aldehydes and carboxylic acids, yielding products such as terephthalaldehyde

and terephthalic acid.[9]

- Polycondensation: The most significant industrial application of α,α' -dichloro-p-xylene is as a monomer in polymerization reactions. It can undergo phase-transfer catalyzed polycondensation with nucleophiles like t-butylcyanoacetate.[4]
- Precursor to Poly(p-phenylene vinylene) (PPV): It is a key starting material for the "chlorine precursor route" to synthesize PPV, a highly important conductive polymer used in light-emitting diodes (LEDs), photovoltaics, and other electronic devices.[3][10]

Workflow: Synthesis of Poly(p-phenylene vinylene) (PPV) via the Chlorine Precursor Route

The conversion of α,α' -dichloro-p-xylene to PPV is a cornerstone of conductive polymer synthesis. The causality of this process hinges on a base-induced elimination to form a highly reactive intermediate, which then polymerizes.



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Caption: Workflow for PPV synthesis from α,α' -dichloro-p-xylene.

This multi-step process is advantageous because the soluble precursor polymer can be purified and cast into thin films before the final thermal elimination step, which renders the final PPV polymer insoluble and intractable.[10]

Section 5: Synthesis and Purification

Protocol 1: Synthesis by Photochlorination of p-Xylene

The industrial preparation of α,α' -dichloro-p-xylene is typically achieved through the free-radical chlorination of p-xylene, initiated by UV light.[11] This method selectively targets the benzylic hydrogens over the aromatic hydrogens.

Self-Validating System: The reaction progress can be monitored by measuring the mass increase or by GC analysis of aliquots to track the disappearance of the starting material and the formation of mono- and di-chlorinated products. The reaction is self-validating as the desired product crystallizes upon cooling, separating from soluble byproducts.

Methodology:

- **Apparatus Setup:** A three-necked flask is equipped with a mechanical stirrer, a gas inlet tube extending below the surface of the liquid, a reflux condenser, and a gas outlet connected to a trap (e.g., a sodium hydroxide solution to neutralize excess HCl gas). A UV lamp (e.g., a mercury vapor lamp) is positioned to irradiate the flask.
- **Reagent Charging:** Charge the flask with p-xylene. If a solvent is used to control viscosity, an inert chlorinated solvent like carbon tetrachloride can be added.
- **Initiation of Reaction:** Begin stirring and heat the reaction mixture to a gentle reflux (approx. 138°C for neat p-xylene).
- **Chlorination:** While irradiating the flask with the UV lamp, introduce a steady stream of dry chlorine gas through the gas inlet tube. The temperature should be carefully controlled, as higher temperatures can favor further chlorination.
- **Monitoring:** Continue the reaction until the theoretical amount of chlorine has been added for dichlorination, or until GC analysis shows the desired product concentration has been reached.
- **Work-up:** Stop the chlorine flow and UV irradiation. Allow the mixture to cool to room temperature, during which the α,α' -dichloro-p-xylene will begin to crystallize.
- **Isolation:** Cool the mixture further in an ice bath to maximize crystallization. Collect the solid product by vacuum filtration and wash with a small amount of cold solvent (e.g., hexane) to remove soluble impurities.

Protocol 2: Purification by Recrystallization

For applications requiring high purity, such as polymerization, recrystallization is essential.

Methodology:

- **Solvent Selection:** Benzene is a cited solvent for recrystallization.^[3] An alternative, potentially safer solvent like toluene or a mixed solvent system (e.g., ethanol/water) could be developed. The choice of solvent is critical: the compound should be sparingly soluble at room temperature but highly soluble at the solvent's boiling point.
- **Dissolution:** Place the crude α,α' -dichloro-p-xylene in an Erlenmeyer flask and add a minimal amount of the chosen solvent. Heat the mixture on a hot plate with stirring until all the solid dissolves.
- **Decolorization (Optional):** If the solution is colored, add a small amount of activated charcoal and boil for a few minutes.
- **Filtration:** If charcoal was used, perform a hot filtration to remove it.
- **Crystallization:** Allow the hot, clear filtrate to cool slowly to room temperature, then place it in an ice bath to induce crystallization. Slow cooling is crucial for the formation of large, pure crystals.
- **Isolation and Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold, fresh solvent, and dry under vacuum to remove all residual solvent.

Section 6: Safety and Handling

α,α' -Dichloro-p-xylene is a hazardous substance that requires careful handling in a controlled laboratory environment.

- **Toxicity:** It is harmful if swallowed and fatal if inhaled.^[12]
- **Corrosivity:** It causes severe skin burns and serious eye damage.^[12] It is also classified as a lachrymator, a substance that irritates the eyes and causes tears.

- Environmental Hazard: The compound is very toxic to aquatic life with long-lasting effects. [\[12\]](#)
- Reactivity Hazards: It is sensitive to moisture and may be corrosive to metals. [\[8\]](#)[\[12\]](#)

Mandatory Precautions:

- Engineering Controls: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors. Eyewash stations and safety showers must be readily accessible.
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles. A face shield is recommended when handling larger quantities. Use appropriate respiratory protection if there is a risk of dust generation.
- Handling: Avoid contact with skin, eyes, and clothing. Prevent dust formation. After handling, wash hands and face thoroughly.
- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area, away from incompatible materials such as moisture, bases, and oxidizing agents. [\[1\]](#)

Conclusion

α,α' -Dichloro-*p*-xylene is more than a simple chlorinated hydrocarbon; it is a precisely functionalized building block whose value is derived from the targeted reactivity of its benzylic C-Cl bonds. Its physical properties necessitate careful, anhydrous handling, while its chemical reactivity opens pathways to important materials like terephthalaldehyde and, most notably, the conductive polymer PPV. For the research scientist, a thorough understanding of its synthesis, purification, and hazardous properties is not merely procedural but is integral to harnessing its full synthetic potential safely and effectively. The protocols and data presented in this guide serve as a foundational resource for the innovative application of this versatile compound.

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